

Technical Support Center: Overcoming Trehalose C14 Solubility Challenges

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Compound of Interest

Compound Name: Trehalose C14

Cat. No.: B12372939

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with "**Trehalose C14**" in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is "**Trehalose C14**"?

A1: "**Trehalose C14**" is a modified form of trehalose, a naturally occurring disaccharide. It is an ester of trehalose, specifically α -D-Glucopyranosyl- α -D-glucopyranoside monomyristate[1]. The "C14" refers to the 14-carbon chain of myristic acid attached to the trehalose molecule. This modification makes the molecule significantly more hydrophobic (less water-soluble) than unmodified trehalose. It is important to distinguish this from [14C]trehalose, which is trehalose containing the radioactive isotope Carbon-14 for use as a radiotracer in metabolic studies[2][3].

Q2: Why am I having trouble dissolving **Trehalose C14** in water?

A2: Standard trehalose is readily soluble in water[4][5]. However, the addition of the 14-carbon lipid chain in **Trehalose C14** makes it an amphiphilic molecule, meaning it has both a water-loving (hydrophilic) sugar component and a water-fearing (hydrophobic) lipid tail. This structure drastically reduces its solubility in aqueous solutions. Such molecules tend to form micelles in water rather than a true solution, especially above a certain concentration known as the critical micelle concentration (CMC).

Q3: What are the recommended solvents for **Trehalose C14**?

A3: Due to its hydrophobic nature, **Trehalose C14** is more soluble in organic solvents. Methanol is a recommended solvent. Depending on the experimental requirements, other polar organic solvents or co-solvent systems (a mixture of water and an organic solvent) may be effective. It is crucial to prepare a stock solution in an appropriate organic solvent first, which can then be diluted into your aqueous experimental medium.

Q4: How can I improve the solubility of **Trehalose C14** in my aqueous experimental buffer?

A4: To incorporate **Trehalose C14** into an aqueous buffer, it is best to first dissolve it in a minimal amount of a water-miscible organic solvent like methanol, ethanol, or DMSO to create a concentrated stock solution. This stock solution can then be added to the aqueous buffer while vortexing to ensure rapid and even dispersion, which can help in forming a stable suspension or solution of micelles. The final concentration of the organic solvent in your experiment should be kept to a minimum to avoid affecting the biological system.

Q5: What is the critical micelle concentration (CMC) of **Trehalose C14**?

A5: The critical micelle concentration (CMC) for **Trehalose C14** is approximately 0.012 mM. Above this concentration, the molecules will self-assemble into micelles. Understanding the CMC is important as the monomeric and micellar forms can have different biological activities.

Troubleshooting Guide

Issue: Precipitate forms when adding Trehalose C14 stock solution to aqueous buffer.

Potential Cause	Troubleshooting Step
Poor initial dissolution	Ensure Trehalose C14 is fully dissolved in the organic stock solvent before adding it to the aqueous buffer. Gentle warming may aid dissolution in the organic solvent.
High final concentration	The final concentration in the aqueous buffer may be too high, exceeding its solubility limit. Try lowering the final concentration.
Inadequate mixing	Add the organic stock solution dropwise to the aqueous buffer while vigorously vortexing or stirring to promote rapid dispersion and prevent localized high concentrations that can lead to precipitation.
Buffer composition	High salt concentrations in the aqueous buffer can decrease the solubility of amphiphilic molecules. Consider preparing the final solution in a lower ionic strength buffer if the experiment allows.
Temperature effects	The solubility of some lipids can be temperature-dependent. Try preparing the solution at a slightly elevated temperature (if compatible with your experiment) and then allowing it to cool to the working temperature.

Quantitative Data Summary

The solubility of trehalose is significantly altered by the addition of a C14 acyl chain. The following table summarizes the known solubility properties.

Compound	Solvent	Solubility	Reference
Trehalose	Water	68.9 g / 100 g at 20°C	
Trehalose	Ethanol (95%)	Very slightly soluble	
Trehalose C14	Methyl Alcohol	Soluble	
Trehalose C14	Aqueous solution	Forms micelles (CMC ~0.012 mM)	

Experimental Protocols

Protocol: Preparation of a Trehalose C14 Working Solution

This protocol outlines a general method for preparing a working solution of **Trehalose C14** for use in biological experiments.

Materials:

- **Trehalose C14** powder
- Methanol (or other suitable organic solvent like DMSO or ethanol)
- Target aqueous buffer (e.g., PBS, cell culture medium)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

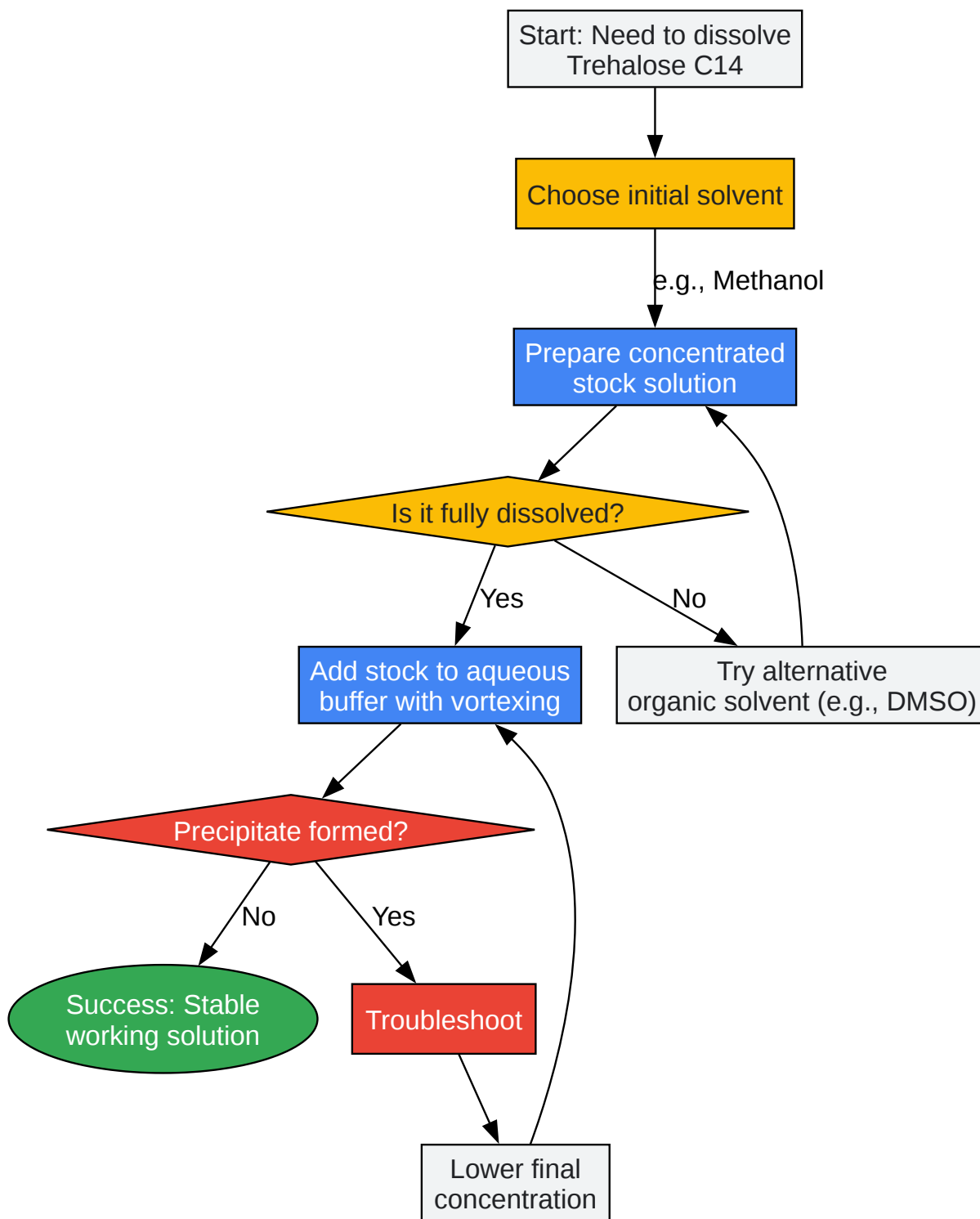
- Prepare a Concentrated Stock Solution:
 - Weigh out the desired amount of **Trehalose C14** powder in a sterile vial.
 - Add the appropriate volume of methanol to achieve a high concentration stock solution (e.g., 10-20 mM). Ensure the final volume of methanol will be a small fraction of your final

working solution volume (ideally <1%).

- Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., to 37°C) may be applied if necessary, but avoid overheating.
- Prepare the Working Solution:
 - Aliquot the required volume of your target aqueous buffer into a sterile tube.
 - While vigorously vortexing the aqueous buffer, add the required volume of the **Trehalose C14** stock solution dropwise.
 - Continue vortexing for at least 30 seconds after adding the stock solution to ensure thorough mixing and the formation of a stable dispersion.
- Final Check:
 - Visually inspect the working solution for any signs of precipitation. If a precipitate is observed, you may need to lower the final concentration or adjust the protocol.

Visualizations

Troubleshooting Workflow for Trehalose C14 Solubility

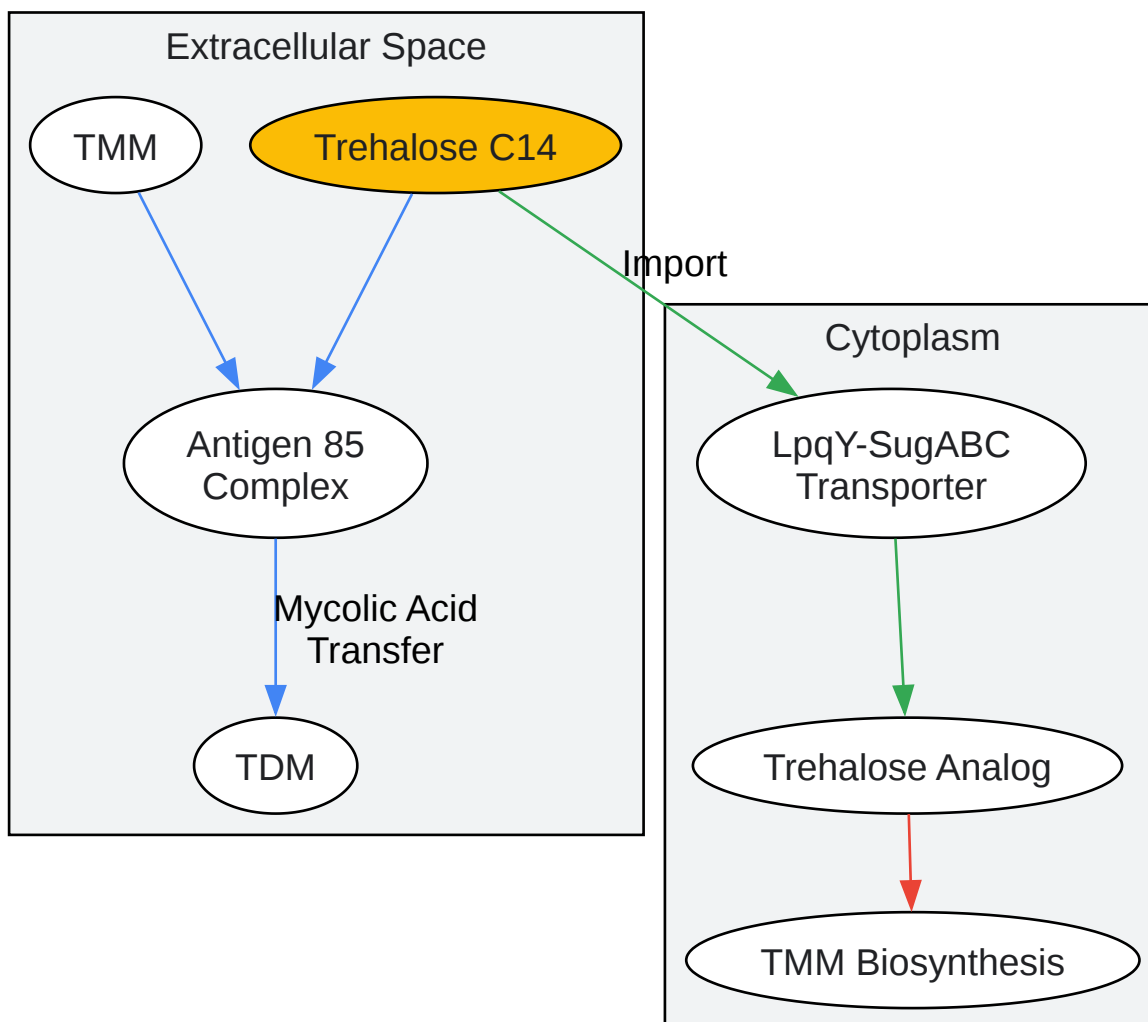


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Caption: A flowchart for troubleshooting **Trehalose C14** solubility issues.

Signaling Pathway Context: Application of Trehalose Analogs

Trehalose analogs are often used to study and manipulate pathways at the mycobacterial cell envelope.



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Caption: Trehalose analog processing pathways in mycobacteria.

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